

# Essential Safety and Operational Guide for Handling Creatine-(methyl-d3) monohydrate

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## Compound of Interest

Compound Name: Creatine-(methyl-d3) monohydrate

Cat. No.: B1611754

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Creatine-(methyl-d3) monohydrate**. The following procedures ensure the safe handling, storage, and disposal of this compound.

## Hazard Identification and Personal Protective Equipment (PPE)

**Creatine-(methyl-d3) monohydrate** is categorized as a substance that can cause skin and serious eye irritation.<sup>[1][2]</sup> It may also cause respiratory tract irritation if inhaled and may be harmful if swallowed or absorbed through the skin.<sup>[1]</sup> Therefore, adherence to proper PPE protocols is mandatory.

Table 1: Recommended Personal Protective Equipment (PPE)

Situation	Required PPE	Standards/Specifications
Routine Handling (Weighing, Transferring)	Eye Protection, Lab Coat, Gloves, Respiratory Protection	Safety glasses with side-shields (NIOSH (US) or EN 166 (EU) compliant), Impervious clothing, Chemically resistant gloves (e.g., nitrile), N95 (US) or P1 (EU EN 143) particle respirator for nuisance exposures.[3][4]
Risk of Splashing	Face Shield, Lab Coat, Gloves	In addition to standard PPE, a face shield should be worn.
Accidental Spill Cleanup	Full-face Respirator, Chemical Resistant Suit, Gloves, Boots	Full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges, Impervious clothing/suit, Heavy-duty gloves, Chemical resistant boots.[1][3]
Firefighting	Self-Contained Breathing Apparatus (SCBA), Full Protective Gear	MSHA/NIOSH approved or equivalent.[3][5]

## Operational Procedures for Safe Handling

Adherence to the following step-by-step procedures is critical for minimizing exposure and ensuring a safe laboratory environment.

### 1. Preparation and Engineering Controls:

- Work in a well-ventilated area.[6][7]
- Use a laboratory fume hood or other mechanical exhaust to minimize exposure.[1]
- Ensure safety showers and eyewash stations are readily accessible.

- Ground all equipment used when handling the product to prevent electrostatic discharge.[2]

## 2. Handling the Compound:

- Avoid contact with skin, eyes, and clothing.[3][6]
- Avoid the formation of dust and aerosols.[3][6]
- Wash hands thoroughly after handling and before breaks.[3][6]
- Use non-sparking tools.[7]

## 3. Storage:

- Store in a cool, dry, and well-ventilated place.[3][6]
- Keep the container tightly closed.[3][6]
- Store away from incompatible materials such as strong oxidizing agents.[1][8]
- Protect from light and moisture.[6]

# Emergency and Disposal Plans

## First Aid Measures:

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, including under the eyelids. Seek medical attention.[1][3]
- Skin Contact: Wash off immediately with soap and plenty of water. Remove contaminated clothing. If skin irritation persists, call a physician.[1][3]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[1][3]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[1][3]

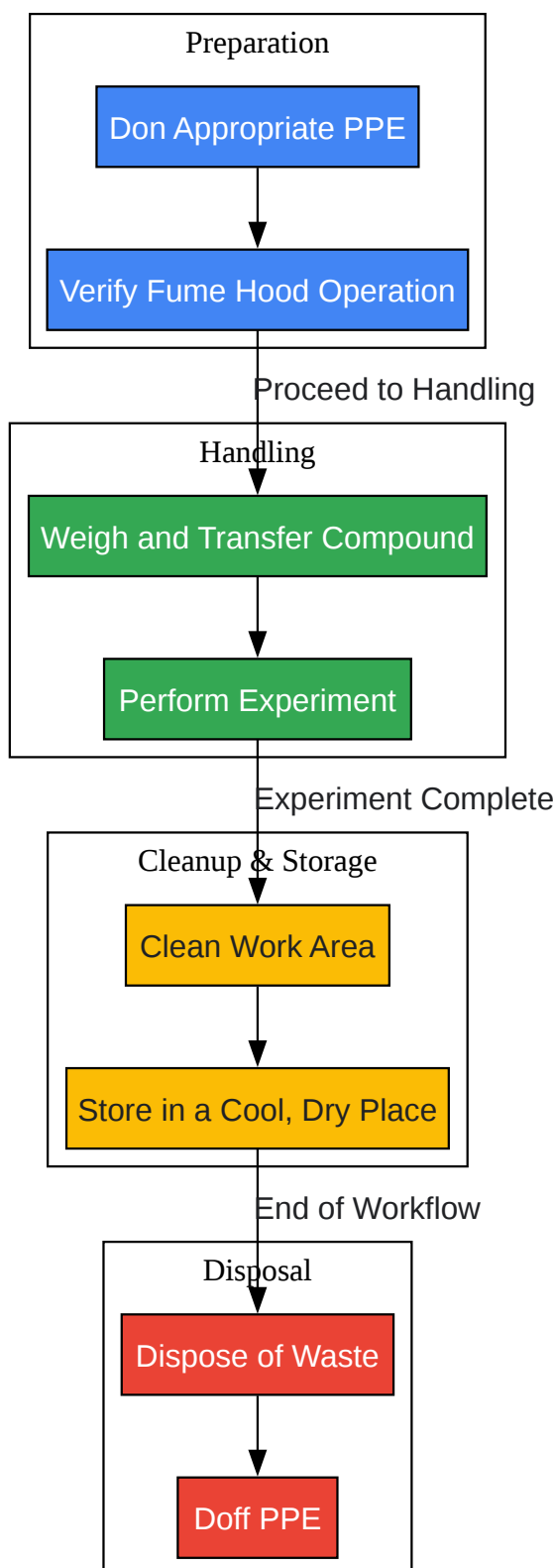
## Accidental Release Measures:

- Evacuate: Evacuate personnel to a safe area.
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[3\]](#)[\[6\]](#)
- Cleanup:
  - Wear appropriate PPE as outlined in Table 1.
  - Avoid creating dust.[\[3\]](#)[\[6\]](#)
  - Sweep up the spilled material and place it in a suitable, closed container for disposal.[\[3\]](#)[\[6\]](#)

#### Disposal:

- Dispose of this material and its container through a licensed professional waste disposal service.[\[1\]](#)
- Contaminated packaging should be disposed of in the same manner as the product.
- Do not allow the product to enter drains.[\[3\]](#)

## Workflow for Safe Handling of Creatine-(methyl-d3) monohydrate



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Caption: Workflow for the safe handling of **Creatine-(methyl-d3) monohydrate**.

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## References

- 1. static.cymitquimica.com [static.cymitquimica.com]
- 2. spectrumchemical.com [spectrumchemical.com]
- 3. pallavchemicals.com [pallavchemicals.com]
- 4. 肌酸酐-(甲基-d3) 98 atom % D | Sigma-Aldrich [sigmaaldrich.com]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 6. isotope.com [isotope.com]
- 7. store.sangon.com [store.sangon.com]
- 8. fishersci.com [fishersci.com]
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